

Application Note: Development of a Stable Cell Line Overexpressing Pim-1 Kinase

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Compound of Interest

Compound Name: *Pim-1 kinase inhibitor 1*

Cat. No.: B12396265

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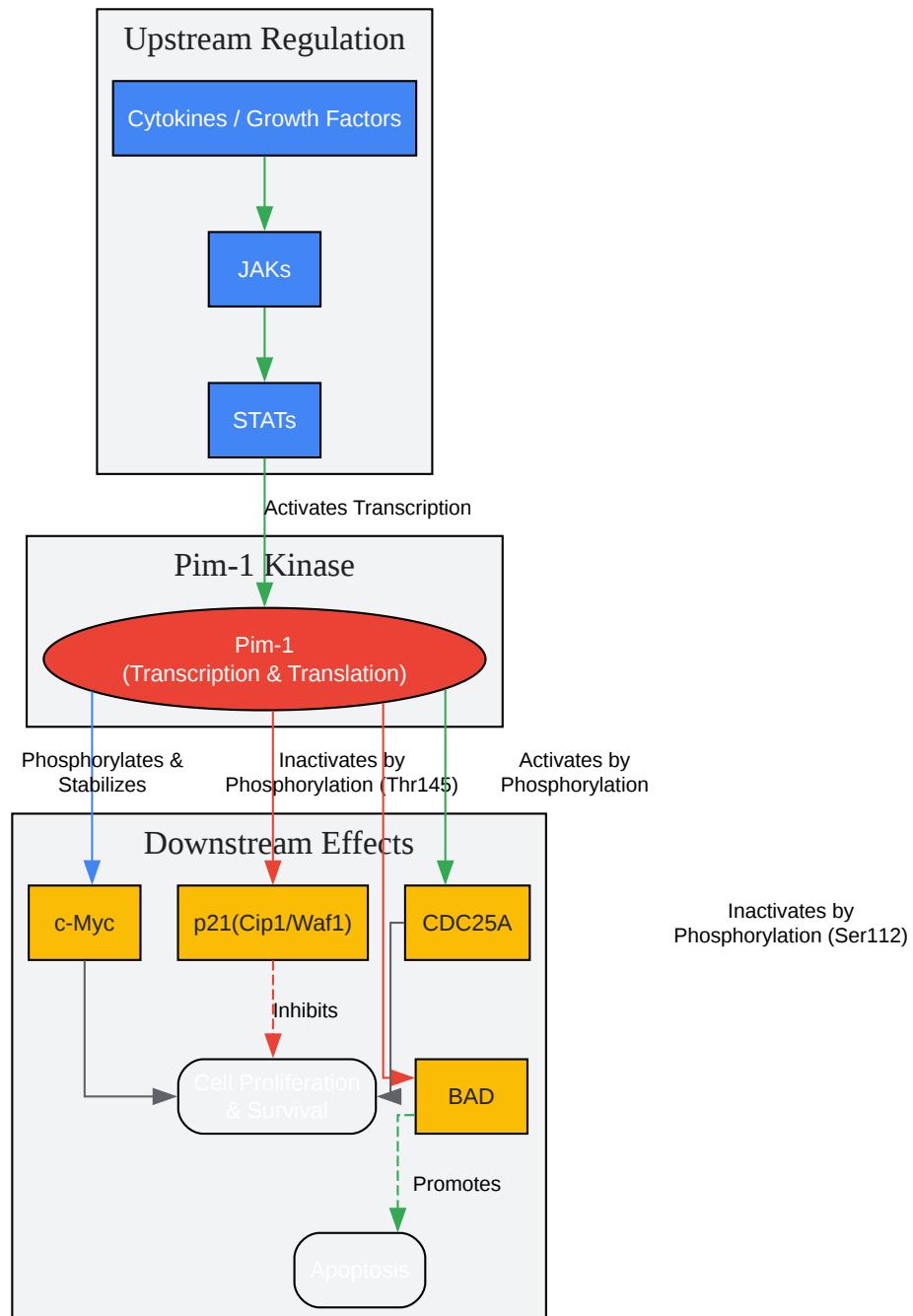
Introduction

The Proviral Integration site for Moloney murine leukemia virus-1 (Pim-1) is a serine/threonine kinase that acts as a proto-oncogene.^[1] It is a key regulator of various cellular processes, including cell cycle progression, proliferation, survival, and apoptosis.^{[2][3]} Aberrant expression of Pim-1 is frequently observed in numerous cancers, such as prostate cancer, bladder cancer, and hematopoietic malignancies, making it an attractive target for drug discovery and development.^{[4][5][6]} The generation of stable cell lines that consistently overexpress Pim-1 is a critical tool for studying its biological functions, understanding its role in tumorigenesis, and for screening potential therapeutic inhibitors.^[7] This document provides a detailed protocol for developing and validating a stable cell line overexpressing human Pim-1 kinase.

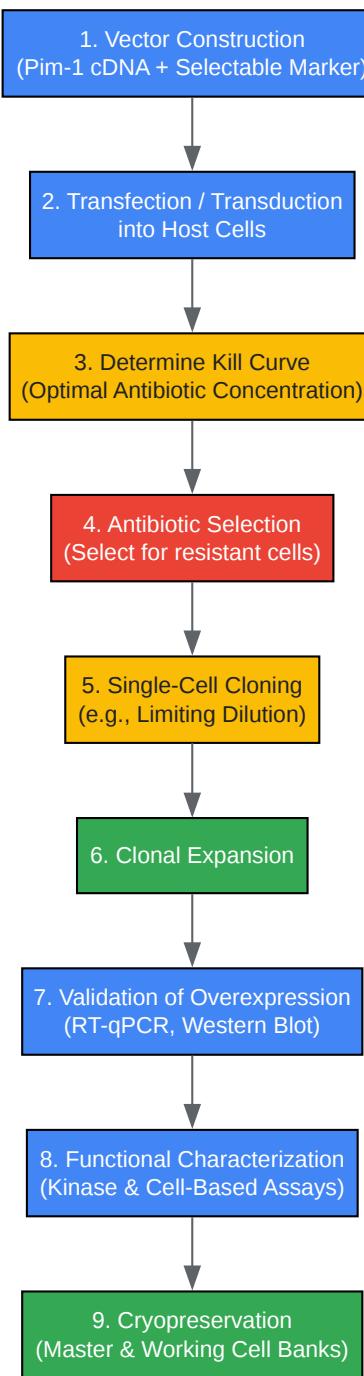
Pim-1 Signaling Pathway

Pim-1 kinase is a downstream effector of the JAK/STAT signaling pathway and is often stimulated by various growth factors and cytokines.^[2] Once expressed, Pim-1 phosphorylates a wide range of substrates to exert its effects. Key downstream targets include cell cycle regulators like p21Cip1/Waf1 and CDC25A, and apoptosis modulators such as BAD.^[8] By phosphorylating these substrates, Pim-1 promotes cell cycle progression and inhibits apoptosis, thereby contributing to cell survival and proliferation.^[9]

Pim-1 Signaling Pathway



Workflow for Pim-1 Stable Cell Line Generation

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